

Essential Safety and Handling Protocols for 2C-C

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Compound of Interest

Compound Name: 2C-C

Cat. No.: B604986

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This document provides critical safety and logistical information for the handling of **2C-C** (2,5-Dimethoxy-4-chlorophenethylamine), a potent psychoactive research chemical. Adherence to these protocols is essential to ensure the safety of all laboratory personnel and the integrity of the research being conducted. This substance should be treated as hazardous, and all exposure should be avoided.

Chemical and Physical Properties

Property	Value	Source
Formal Name	2,5-Dimethoxy-4-chlorophenethylamine	[1]
CAS Number	88441-15-0	[1]
Molecular Formula	C10H14ClNO2	[1]
Purity	≥98%	[1]
Formulation	A crystalline solid	[1]
Solubility	DMF: 3 mg/ml, DMSO: 5 mg/ml, Ethanol: 0.5 mg/ml, PBS (pH 7.2): 5 mg/ml	[1]
Stability	≥ 5 years at -20°C	[1]

Hazard Identification and Toxicology

2C-C is a psychoactive phenethylamine and a known hallucinogen^[1]. Due to its structural similarity to other potent psychoactive compounds, it should be handled with extreme caution. The toxicological properties of **2C-C** have not been fully investigated; however, related phenethylamines are known to have stimulant and hallucinogenic effects^[2]. A fatality has been reported in connection with the closely related compound 2,5-dimethoxy-4-chloroamphetamine (DOC), highlighting the potential for severe adverse health effects.

Potential Health Effects:

- Inhalation: May cause respiratory tract irritation. High concentrations could lead to systemic effects.
- Skin Contact: May cause skin irritation. Absorption through the skin may lead to systemic toxicity.
- Eye Contact: May cause serious eye irritation.
- Ingestion: Harmful if swallowed. May cause severe gastrointestinal irritation and systemic toxicity.

Personal Protective Equipment (PPE)

A comprehensive PPE program is mandatory when handling **2C-C**. The following equipment must be worn at all times in the laboratory where this compound is handled:

- Hand Protection: Chemical-resistant gloves (e.g., nitrile) are required. Double gloving is recommended for all handling procedures.
- Eye/Face Protection: Safety glasses with side shields or chemical safety goggles are mandatory. A face shield should be worn when there is a risk of splashes.
- Respiratory Protection: A properly fitted NIOSH-approved respirator is required when handling the powdered form of the compound or when there is a potential for aerosolization. Use in a well-ventilated area, preferably within a chemical fume hood, is essential.

- Skin and Body Protection: A lab coat must be worn at all times. For procedures with a higher risk of contamination, disposable coveralls are recommended.

Experimental Protocols: Safe Handling Procedures

Receiving and Storage:

- Upon receipt, visually inspect the package for any signs of damage or leakage.
- Don appropriate PPE before opening the package in a designated containment area, such as a chemical fume hood.
- Verify the contents against the shipping documents.
- Store **2C-C** in a securely sealed, clearly labeled container in a locked, ventilated, and access-controlled area at -20°C for long-term stability^[1].

Weighing and Solution Preparation:

- All weighing of powdered **2C-C** must be performed in a chemical fume hood or a ventilated balance enclosure to minimize inhalation exposure.
- Use dedicated, clearly labeled spatulas and weighing boats.
- When preparing solutions, add the solvent to the solid slowly to avoid splashing.
- Ensure all containers are securely capped after use.

General Handling:

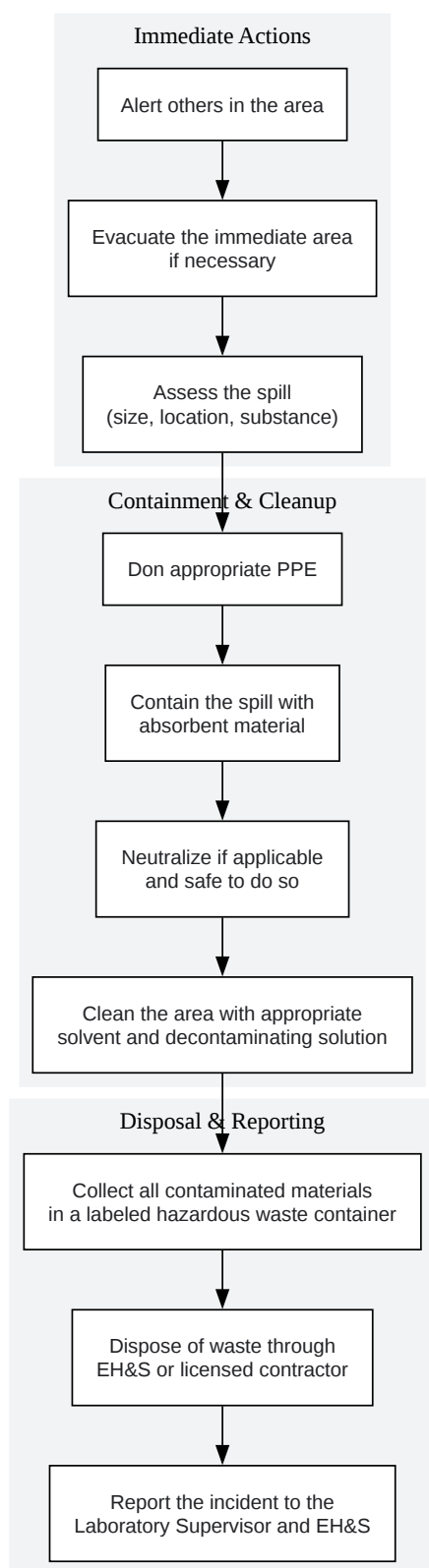
- Work in a well-ventilated area, preferably a certified chemical fume hood.
- Avoid all direct contact with the compound.
- Do not eat, drink, or smoke in the laboratory.
- Wash hands thoroughly with soap and water after handling the compound, before breaks, and at the end of the workday.

- Remove contaminated PPE and clothing immediately and decontaminate or dispose of it as hazardous waste.

Emergency Procedures

Spill Response:

In the event of a chemical spill, follow the established laboratory emergency protocol. The general procedure is outlined in the diagram below.



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Caption: Workflow for responding to a chemical spill.

First Aid Measures:

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.
- Skin Contact: Immediately flush the skin with plenty of water for at least 15 minutes while removing contaminated clothing. Seek immediate medical attention.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention.

Disposal Plan

All waste containing **2C-C**, including unused material, contaminated lab supplies, and cleaning materials, must be treated as hazardous waste.

- Segregation: Keep **2C-C** waste separate from other chemical waste streams to avoid incompatible reactions.
- Containment: Collect all solid and liquid waste in clearly labeled, sealed, and chemical-resistant containers.
- Labeling: The waste container must be labeled with "Hazardous Waste," the full chemical name "2,5-Dimethoxy-4-chlorophenethylamine," and the specific hazards (e.g., Toxic, Harmful if Swallowed).
- Disposal: Arrange for the disposal of hazardous waste through your institution's Environmental Health and Safety (EH&S) department or a licensed hazardous waste disposal contractor. Follow all local, state, and federal regulations for hazardous waste disposal. Do not dispose of **2C-C** down the drain or in the regular trash.

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References

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- 2. "Research chemicals": tryptamine and phenethylamine use among high-risk youth - PubMed [pubmed.ncbi.nlm.nih.gov]
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